

A Technical Guide to the Botanical Origin and Taxonomy of Cascarilla Oil

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Compound of Interest

Compound Name: *Cascarilla oil*

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the botanical origin, taxonomy, chemical composition, and extraction methodologies of **Cascarilla oil**, an essential oil with a rich history of use in fragrances, flavorings, and traditional medicine.[\[1\]](#)

Botanical Origin and Taxonomy

Cascarilla oil is derived from the bark of *Croton eluteria*, a flowering plant belonging to the family Euphorbiaceae.[\[2\]](#)[\[3\]](#) The plant is a shrub or small tree native to the Caribbean, particularly the Bahamas, western Cuba, and Hispaniola.[\[2\]](#)[\[4\]](#) It has also been naturalized in other tropical regions of the Americas and is cultivated in areas like El Salvador and Guatemala, often as windbreakers for coffee plantations.[\[2\]](#)[\[5\]](#)

The plant typically grows to a height of 1.5 to 12 meters and is characterized by its pale gray to brown fissured bark.[\[2\]](#) Its leaves are ovate, and the underside is covered in silvery-brown scales, giving it a distinct metallic appearance.[\[2\]](#)[\[3\]](#) The plant produces small, fragrant white flowers.[\[2\]](#) The scientific name "eluteria" is derived from Eleuthera, an island in the Bahamas.[\[3\]](#)

Common names for *Croton eluteria* include cascara, sweet-wood bark, and false cinchona.[\[3\]](#)[\[6\]](#)

Taxonomic Classification

The formal taxonomic classification of *Croton eluteria* is as follows:



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Figure 1: Taxonomic hierarchy of *Croton eluteria*.

Botanical Synonyms

Over the years, *Croton eluteria* has been known by several synonyms, reflecting its taxonomic history. These include:

- *Clutia eluteria* L.[\[3\]](#)
- *Croton cascarilla* (L.) L.[\[3\]](#)[\[4\]](#)
- *Clutia cascarilla* L.[\[3\]](#)
- *Oxydectes eluteria* (L.) Kuntze[\[3\]](#)

Chemical Composition of Cascarilla Oil

Cascarilla bark contains approximately 1-3% volatile oil.[\[7\]](#) The essential oil is a complex mixture of compounds, with its composition potentially varying based on the distillation method.[\[8\]](#) The primary constituents identified through Gas Chromatography (GC) analysis are detailed below.

Quantitative Analysis of Major Chemical Constituents

Constituent	Percentage (%)
para-Cymene	14.09%
α-Pinene	14.75% [2] [9]
β-Pinene	9.5% [2] [9]
Cascarilladiene	5.83%
α-Thujene	5.21%
Myrcene	4.64%
Linalool	3.8%
γ-Muurolene	3.25%
β-Elemene	2.98%
Limonene	2.49%
β-Caryophyllene	2.17%

Note: The percentages may vary between different batches and sources of the oil.

Other notable compounds present in the bark include cascarillin (a bitter principle), lignins, tannins, and resins.[\[2\]](#)[\[7\]](#)

Experimental Protocols for Oil Extraction

The essential oil is extracted from the dried bark of *Croton eluteria*.[\[10\]](#) To ensure the best quality and yield, the bark is dried to a specific humidity level before being distilled.[\[8\]](#) The two primary methods for extraction are steam distillation and hydrodiffusion.

Steam Distillation

Steam distillation is a common method for extracting **Cascarilla oil**.[\[1\]](#)[\[5\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

Methodology:

- Preparation: The dried bark of *Croton eluteria* is placed into a distillation chamber.[\[13\]](#)

- Steam Injection: Steam is introduced into the chamber, typically from the bottom.
- Volatilization: The steam's heat causes the aromatic compounds within the bark to vaporize.
[\[13\]](#)
- Condensation: The steam, now carrying the volatile oil molecules, is directed into a condenser.[\[13\]](#) The cooling action of the condenser turns the steam back into a liquid mixture of water and essential oil.[\[13\]](#)
- Separation: The mixture is collected in a separator, often a Florentine flask, where the oil, being less dense than water, separates and can be collected.[\[8\]](#)

Hydrodiffusion

Hydrodiffusion is another distillation technique used for **Cascarilla oil** extraction.[\[8\]](#)

Methodology:

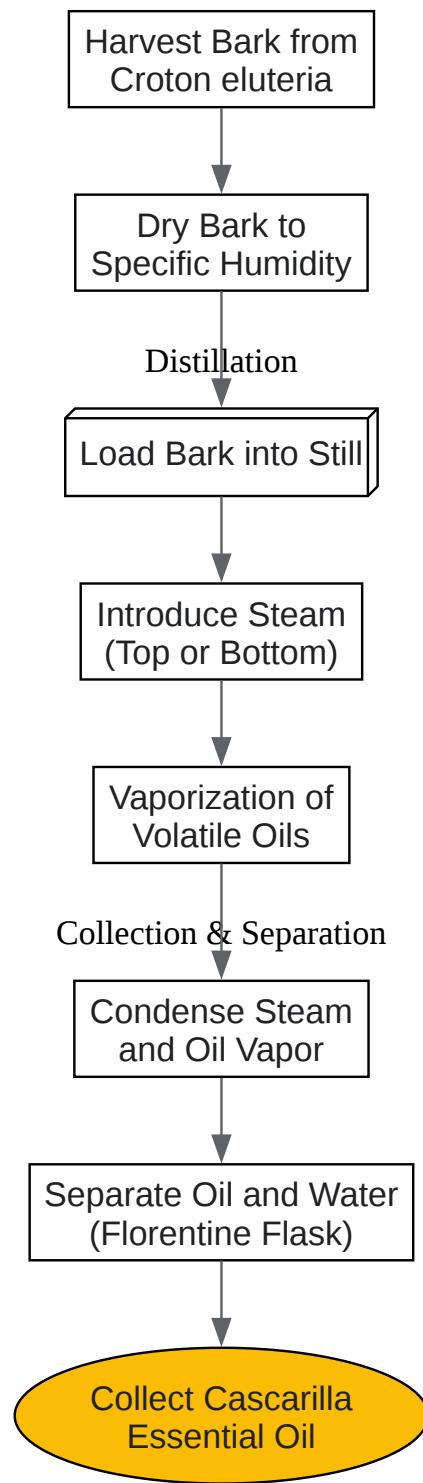
- Loading: Small pieces of Cascarilla bark are loaded into the still.[\[8\]](#)
- Steam Injection: In this method, steam is injected from the top of the still and diffuses downward through the plant material.[\[8\]](#)
- Condensation: The steam and volatilized oil condense at the bottom of the still.[\[8\]](#)
- Separation: The condensed mixture of oil and water is then separated using Florentine flasks.[\[8\]](#) The entire distillation process takes approximately three hours.[\[8\]](#)

This method is noted to potentially produce a distinct end product compared to traditional steam distillation.[\[8\]](#)

Extraction Workflow Diagram

The general workflow for the extraction of **Cascarilla oil** can be visualized as follows:

Harvesting & Preparation

[Click to download full resolution via product page](#)Figure 2: General workflow for **Cascarilla oil** extraction.

Applications and Relevance in Drug Development

Cascarilla oil is recognized for its spicy, woody, and peppery aroma and is used in high-class perfumery and as a flavoring agent in beverages like Campari and Vermouth.^{[2][7][10]} In traditional medicine, the bark has been used as a tonic to aid digestion and for its carminative properties.^{[1][2][3]} Preliminary studies have suggested potential antiviral and anti-inflammatory activities, which may be of interest to drug development professionals.^[2] The presence of various bioactive terpenes and diterpenes warrants further investigation into its pharmacological properties.

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